

Application Notes and Protocols for CAM2602 in Jurkat Cell Lines

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Compound of Interest

Compound Name: CAM2602

Cat. No.: B15583641

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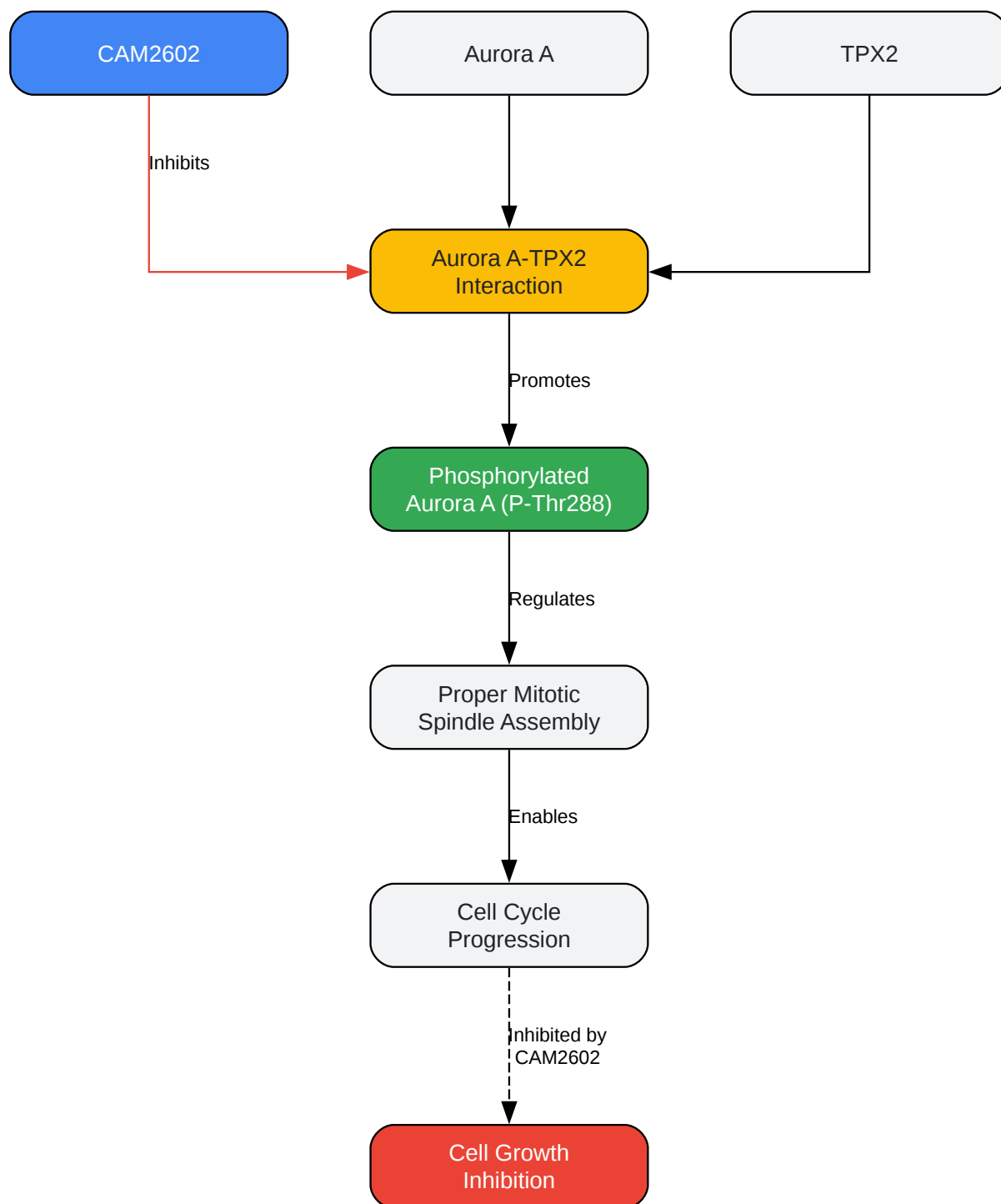
Introduction

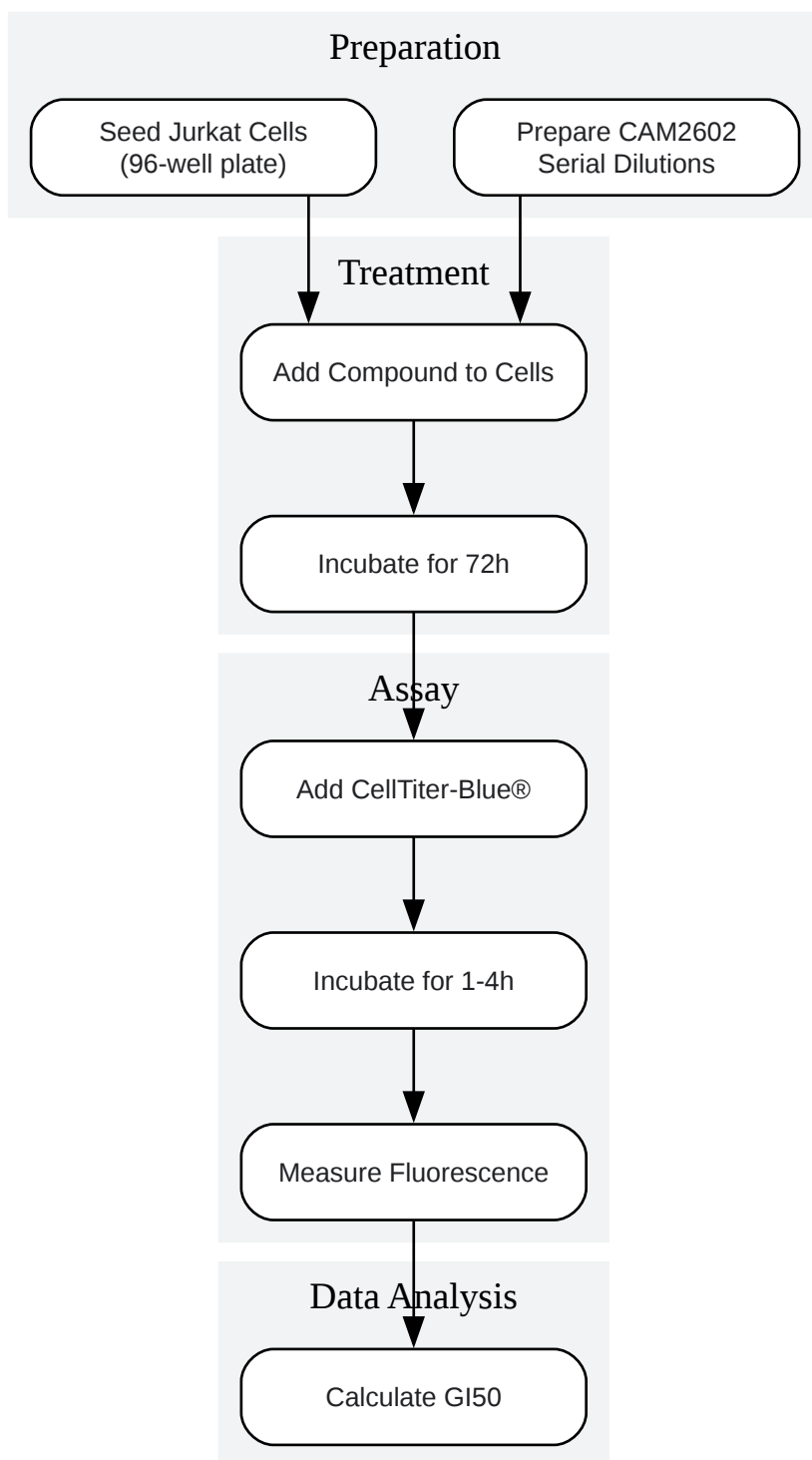
CAM2602 is a potent and selective small molecule inhibitor of the Aurora A-TPX2 protein-protein interaction.[1][2][3][4] Aurora A kinase is a critical regulator of cell division, and its overexpression is frequently observed in various cancers, contributing to genomic instability and resistance to chemotherapy.[2][3][4] **CAM2602** disrupts the localization and enzymatic activity of Aurora A by preventing its interaction with the spindle assembly factor TPX2.[2][3] This novel mechanism of action distinguishes it from traditional ATP-competitive inhibitors of Aurora kinases.[2][3] Jurkat cells, an immortalized human T lymphocyte cell line, are a widely used model for studying T-cell leukemia and T-cell signaling.[5][6] This document provides detailed application notes and protocols for utilizing **CAM2602** in Jurkat cell lines to investigate its anti-proliferative effects and mechanism of action.

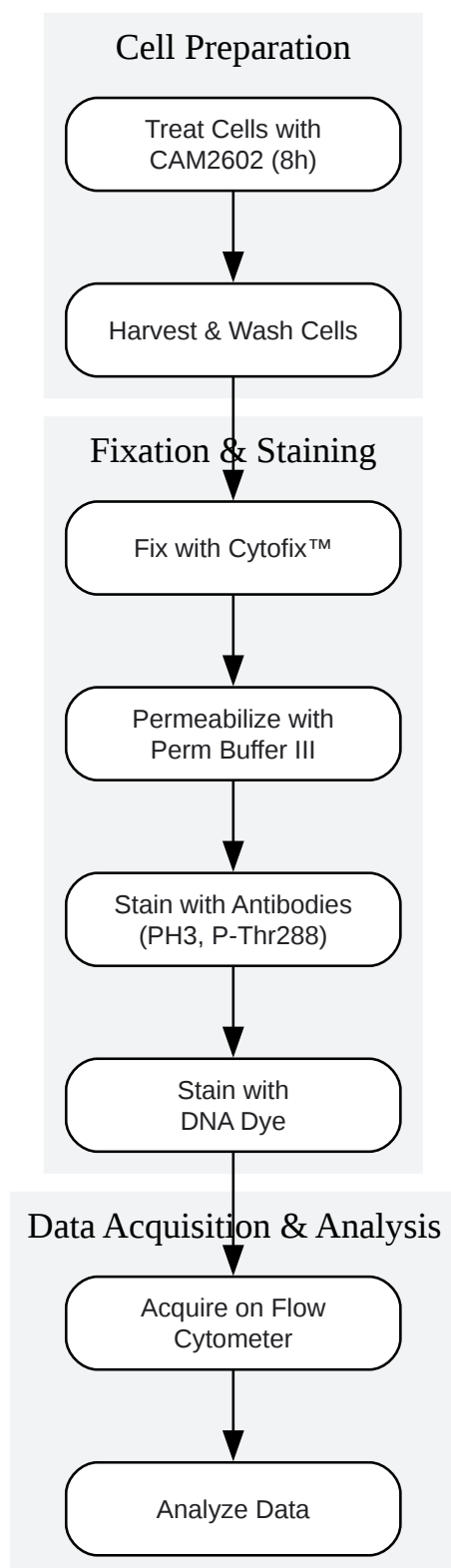
Mechanism of Action

CAM2602 binds to Aurora A with a high affinity, preventing its interaction with TPX2.[1][3] This disruption leads to the mislocalization of Aurora A and a reduction in its phosphorylation at Threonine 288 (P-Thr288), a key marker of its activity.[2] Consequently, treatment with

CAM2602 induces a mitotic arrest, characterized by an increase in the population of cells positive for the mitotic marker Phospho-Histone H3 (PH3), and ultimately leads to the inhibition of cancer cell growth.^{[1][2]}







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